

# 5-Fluoro-2-(trifluoromethyl)phenol material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 5-Fluoro-2-(trifluoromethyl)phenol

Cat. No.: B1362263

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An In-depth Technical Guide to the Material Safety of **5-Fluoro-2-(trifluoromethyl)phenol**

For professionals in research, discovery, and drug development, the innovative potential of novel chemical entities is intrinsically linked to a profound understanding of their safety profiles.

**5-Fluoro-2-(trifluoromethyl)phenol**, a fluorinated building block, presents unique opportunities in synthesis due to the specific properties imparted by its substituents. However, these same structural features necessitate a rigorous and informed approach to its handling. This guide provides a comprehensive overview of the material safety data for **5-Fluoro-2-(trifluoromethyl)phenol**, moving beyond mere compliance to foster a culture of safety through expert-driven insights and validated protocols.

## Section 1: Chemical and Physical Identity

A precise understanding of a compound's physical and chemical properties is the foundation of a robust safety assessment. The presence of both a fluorine atom and a trifluoromethyl group on the phenol ring significantly influences the molecule's electronic properties, reactivity, and potential physiological interactions.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source(s)
IUPAC Name	5-fluoro-2-(trifluoromethyl)phenol	[1]
CAS Number	243459-91-8	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>4</sub> O	[1][2]
Molecular Weight	180.1 g/mol	[2][4]
Appearance	White crystals or powder	[1]
Melting Point	42.0 - 51.0 °C	[1]

The trifluoromethyl group is a strong electron-withdrawing group, which increases the acidity of the phenolic hydroxyl group compared to phenol itself. This enhanced acidity contributes to its corrosive nature. The compound is a solid at room temperature, but its relatively low melting point means it could be handled as a liquid in warm environments or upon slight heating, requiring precautions against both dust and vapor inhalation.

## Section 2: GHS Hazard Identification and Classification

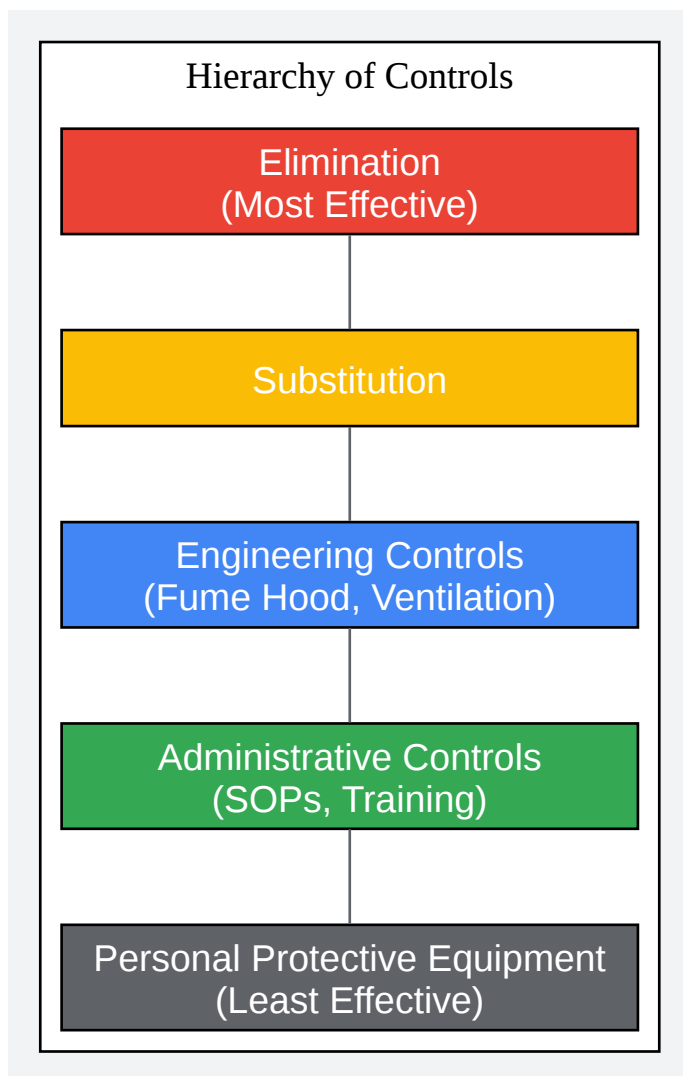
The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical substances. **5-Fluoro-2-(trifluoromethyl)phenol** is classified as a hazardous substance, with its primary dangers stemming from its corrosivity and acute toxicity.[5][6]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage	Danger
Serious Eye Damage	Category 1	H318: Causes serious eye damage	Danger
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	Warning

Note: Classifications can vary slightly between suppliers. The most conservative (highest hazard) classification should always be adopted.

The "Danger" signal word is warranted due to the irreversible damage the chemical can cause to skin and eyes.<sup>[5]</sup> The phenolic structure allows for rapid absorption through the skin, leading to both local corrosive injury and potential systemic toxicity.



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Caption: The hierarchy of controls for chemical safety.

## Personal Protective Equipment (PPE): A Non-Negotiable Barrier

- **Eye and Face Protection:** Chemical safety goggles in combination with a full-face shield are mandatory. [7]Goggles protect against splashes, while the face shield provides an additional layer of protection for the entire face from corrosive materials.
- **Skin Protection:**

- Gloves: Double-gloving is recommended. An inner nitrile glove provides dexterity, while an outer glove of a more resistant material like neoprene or butyl rubber should be worn, as these are more robust against phenols. [8]Gloves must be inspected for integrity before each use and changed immediately upon contamination.
- Lab Coat: A flame-retardant lab coat that is fully buttoned is required. For significant quantities or splash risks, a chemically resistant apron should be worn over the lab coat.
- [8]\* Respiratory Protection: If there is any risk of exceeding exposure limits or if engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [9]

## Section 4: Emergency Protocols and First Aid

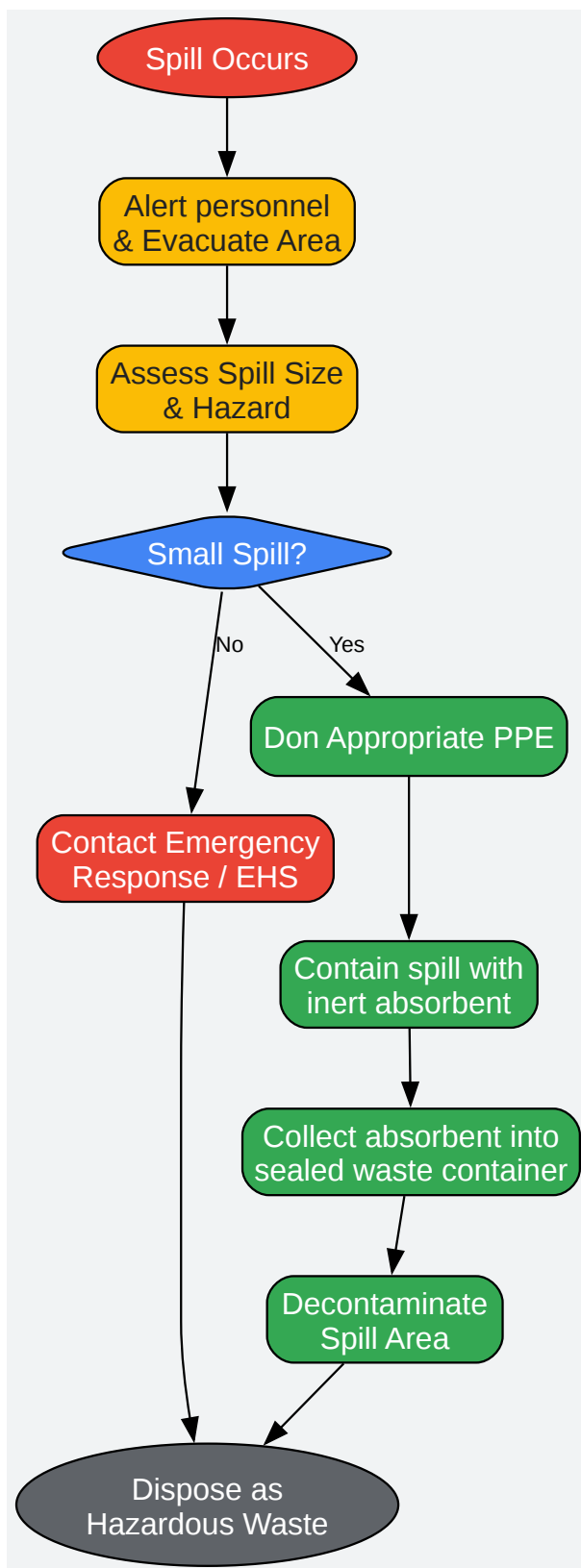
Immediate and correct first aid is critical to mitigating the severe effects of exposure. All personnel must be trained on these procedures before handling the compound.

### Protocol: Response to Skin or Eye Contact

- Immediate Action: Yell for help to alert others. Move immediately to the nearest safety shower or eyewash station. [8]2. Decontamination - Skin:
  - Immediately begin flushing the affected area with copious amounts of lukewarm water for at least 15 minutes while simultaneously removing all contaminated clothing. [3][9] \* Expert Insight: For phenol-based compounds, after the initial water flush, it is highly recommended to swab the affected area repeatedly with polyethylene glycol (PEG-300 or PEG-400) for at least 30 minutes, as PEG can help to neutralize and remove absorbed phenol. [8][10] \* Seek immediate medical attention.
- Decontamination - Eyes:
  - Forcibly hold eyelids open and flush the eyes with a continuous stream of water for a minimum of 15 minutes. [9] \* Do not attempt to neutralize the chemical. The priority is dilution and removal.
  - Seek immediate medical attention.

### Protocol: Response to Inhalation or Ingestion

- Inhalation:
  - Move the affected person to fresh air immediately. [3] \* If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration, but avoid mouth-to-mouth resuscitation if the victim may have ingested the chemical. [9] \* Seek immediate medical attention.
- Ingestion:
  - Rinse the mouth thoroughly with water. [3] \* CRITICAL: Do NOT induce vomiting. [9] Corrosive substances can cause further damage to the esophagus and throat upon emesis. [11] \* Have the person drink plenty of water to dilute the substance. [9] \* Seek immediate medical attention.



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Caption: Generalized workflow for responding to a chemical spill.

## Section 5: Fire and Explosion Hazard Data

While the primary hazards are toxicological, understanding fire risks is also crucial.

Table 3: Fire-Fighting Measures

Parameter	Information	Source(s)
Flammability	Flammability rating of 1, indicating it requires considerable preheating before ignition can occur.	[9]
Suitable Extinguishers	Dry chemical, carbon dioxide (CO <sub>2</sub> ), or alcohol-resistant foam.	[3][9]
Unsuitable Extinguishers	A direct stream of water may scatter the material.	[12]
Hazardous Combustion Products	Thermal decomposition can produce irritating and toxic gases, including carbon oxides and hydrogen fluoride.	[9][13]

## Protocol: Firefighter Guidance

- Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to prevent contact with the substance and its hazardous decomposition products. [9][14]\*  
Use water spray to cool containers exposed to fire to prevent pressure buildup. [15]

## Section 6: Storage and Disposal

Proper long-term management of the chemical is vital to ensure laboratory safety.

### Storage Protocol

- Store in a tightly sealed container in a designated "Corrosives Area". [9]2. The storage location must be cool, dry, and well-ventilated. [9]3. Keep away from incompatible materials



such as strong oxidizing agents, strong acids, and bases. [13]4. Ensure the storage area is secured and accessible only to trained, authorized personnel. [7]

## Disposal Protocol

- **5-Fluoro-2-(trifluoromethyl)phenol** and any materials contaminated with it (e.g., absorbent materials, empty containers, contaminated PPE) must be disposed of as hazardous waste.
- Do not dispose of it down the drain or in regular trash. [9]3. Follow all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for specific procedures. [7]

## Conclusion

**5-Fluoro-2-(trifluoromethyl)phenol** is a valuable compound for chemical synthesis, but its hazardous properties demand the utmost respect and care. Its corrosivity, potential for causing severe burns, and acute toxicity necessitate a comprehensive safety strategy. By adhering to the principles of the hierarchy of controls, utilizing appropriate engineering safeguards, mandating correct PPE, and ensuring all personnel are trained on emergency procedures, researchers can handle this compound safely and effectively. The causality behind these protocols is clear: the chemical's inherent properties dictate the required safety measures. Trustworthy and self-validating safety systems are not just about following rules but about understanding the risks and implementing robust, science-backed procedures to mitigate them.

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